

# Lack of Significant Data on the Biological Activity of 2-Ethylbutanamide

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Compound of Interest		
Compound Name:	2-Ethylbutanamide	
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A comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of information regarding the specific biological activity of **2-Ethylbutanamide**. While information on its chemical properties, synthesis, and identification is available, there is no substantial body of research detailing its interactions with biological systems, potential therapeutic effects, or mechanisms of action.

**2-Ethylbutanamide**, also known as 2-ethylbutyramide, is a chemical compound with the molecular formula C6H13NO.[1] It is listed in several chemical databases which provide its basic chemical and physical properties.[1][2][3] However, these resources do not contain significant data on its biological functions.

Publicly accessible databases such as PubChem contain entries for **2-Ethylbutanamide** and its derivatives, but these pages primarily list computed properties, synonyms, and supplier information.[1][4][5][6][7][8] While sections for "Biological Test Results" or "Biological Activities" exist, they are largely unpopulated for this specific compound, indicating a lack of submitted or published research in this area.[1][4][8]

In contrast, related but distinct molecules, such as N-(1-carbamoyl-2-phenyl-ethyl) butyramide (a butyric acid releaser) and derivatives of N-hydroxybutanamide, have been investigated for their biological effects. For instance, N-(1-carbamoyl-2-phenyl-ethyl) butyramide has been shown to enhance keratinocyte proliferation and improve skin barrier function.[9] Additionally, N-hydroxybutanamide derivatives have been explored for their potential as matrix metalloproteinase (MMP) inhibitors.[10] It is important to note that these findings pertain to



structurally different compounds and cannot be extrapolated to **2-Ethylbutanamide** without direct experimental evidence.

Similarly, while there is research on the biological activities of various natural products and other amide-containing compounds, this research does not specifically mention or investigate **2-Ethylbutanamide**.[11][12][13]

The primary information available for **2-Ethylbutanamide** is its chemical identification, including its CAS number (1114-38-1), molecular weight (115.17 g/mol), and IUPAC name (**2-ethylbutanamide**).[1][2][3] Some sources also provide basic safety and hazard information, classifying it as harmful if swallowed.[1]

#### Conclusion

Due to the absence of significant research on the biological activity of **2-Ethylbutanamide**, it is not possible to provide an in-depth technical guide on its potential therapeutic effects, mechanisms of action, or detailed experimental protocols and signaling pathways as requested. The scientific community has not, to date, published substantial findings in this specific area. Further research would be required to elucidate any potential biological roles of this compound.

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